

Operational Safety & Logistics Guide: 8-Aminooctan-1-ol Hydrochloride

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Compound of Interest

Compound Name: 8-Aminooctan-1-OL hcl

CAS No.: 2551116-35-7

Cat. No.: B3391902

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Introduction & Substance Identification

8-Aminooctan-1-ol Hydrochloride (8-Amino-1-octanol HCl) is a bifunctional aliphatic linker commonly used in the synthesis of PROTACs, antibody-drug conjugates (ADCs), and surface modifications. It possesses a primary amine (protected as the HCl salt) and a primary alcohol, making it a critical "spacer" molecule in medicinal chemistry.

Crucial Distinction: Do not confuse this substance with 8-Amino-1-octanethiol HCl (CAS 937706-44-0). While both are C8 linkers, the thiol analog is prone to rapid oxidation (disulfide formation) and requires different handling. The alcohol variant discussed here is oxidatively stable but presents specific challenges regarding hygroscopicity and acidity.

Property	Data
Chemical Name	8-Aminooctan-1-ol Hydrochloride
Parent Amine CAS	19008-71-0 (Free Base)
Salt Form	Hydrochloride (HCl)
Physical State	White to off-white solid (crystalline or powder)
Solubility	Highly soluble in Water, Methanol, DMSO; Sparingly soluble in DCM/Ether.
Key Hazard	Skin/Eye Irritant (H315, H319), Hygroscopic.

Risk Assessment & Hazard Identification

While the hydrochloride salt is significantly less volatile and corrosive than the free amine (8-amino-1-octanol), it introduces new physical hazards.

- **Hygroscopicity (Moisture Sensitivity):** The HCl salt is highly hygroscopic. Exposure to ambient humidity causes the powder to clump into a sticky gum, complicating accurate weighing and potentially altering stoichiometry (water mass error).
- **Acidity:** Upon dissolution in water or protic solvents, the salt dissociates, generating a weakly acidic solution (pH ~4–5).
- **Inhalation/Contact:** Fine dust can cause respiratory irritation and severe eye irritation.

Personal Protective Equipment (PPE) Matrix

This protocol is designed to prevent contact dermatitis and inhalation of hygroscopic dust.

PPE Category	Standard Requirement	Enhanced Requirement (Large Scale/Spill)	Rationale
Hand Protection	Nitrile Gloves (Min thickness: 0.11 mm)	Double Gloving (Nitrile over Nitrile)	Nitrile provides excellent resistance to aliphatic amines and salts. Latex is not recommended due to potential permeability.
Eye Protection	Chemical Safety Goggles	Face Shield + Goggles	Safety glasses with side shields are insufficient if fine dust generation is possible. Goggles seal against airborne particulates.
Respiratory	Fume Hood (Sash at 18")	N95/P100 Respirator	Required only if working outside a hood or cleaning spills. The salt is not volatile, but dust is an irritant.
Body Defense	Lab Coat (Cotton/Poly blend)	Tyvek® Sleeves or Apron	Prevents dust accumulation on street clothes.

Operational Handling Protocol

A. Storage & Stability

- Temperature: Store at 2–8°C (Refrigerated).
- Atmosphere: Store under Inert Gas (Argon or Nitrogen).
- Desiccation: The vial must be kept in a desiccator or a secondary container with active desiccant (e.g., Drierite or Silica Gel).

- Warning: Do not store near strong oxidizers or strong bases (liberates the corrosive free amine).

B. Weighing & Solubilization (Step-by-Step)

Because of its hygroscopic nature, speed is critical during weighing to prevent water uptake.

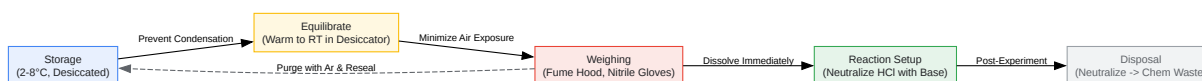
- Equilibration: Remove the vial from the refrigerator and allow it to warm to room temperature (approx. 30 mins) inside a desiccator before opening.
 - Why? Opening a cold vial in humid lab air causes immediate condensation inside the container, ruining the remaining stock.
- Preparation: Place a tared weighing boat and spatula inside the fume hood.
- Transfer:
 - Open the vial and quickly transfer the required amount.
 - Pro-Tip: If the solid has clumped, do not try to break it with a metal spatula inside a glass vial (risk of breakage). Dissolve the entire content in a known volume of solvent (e.g., DMSO) to create a stock solution.
- Resealing: Immediately purge the stock vial with Argon/Nitrogen, seal with Parafilm, and return to the desiccator.
- Solubilization: Add the solvent (Water, DMSO, or Methanol) immediately to the weighing boat or transfer the solid to the reaction vessel.
 - Note: If using in a base-sensitive reaction (e.g., NHS ester coupling), remember to add a non-nucleophilic base (like DIPEA or TEA) to neutralize the HCl and free the amine.

Emergency Response & Disposal

- Skin Contact: Brush off dry powder before rinsing. Rinse with water for 15 minutes.
- Eye Contact: Flush immediately with water or saline for 15 minutes. Seek medical attention if irritation persists.

- Spill Cleanup:
 - Wear N95 respirator and goggles.
 - Cover spill with a paper towel dampened with water (to prevent dust).
 - Wipe up and place in a solid waste container.
 - Clean surface with a dilute sodium bicarbonate solution to neutralize any acidic residue.
- Disposal: Dissolve in water and dispose of in the Aqueous/Basic waste stream (if neutralized) or Organic waste stream depending on co-solvents. Do not dispose of down the drain.

Visual Workflow: Safe Handling Hierarchy



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Figure 1: Operational workflow for handling hygroscopic amine salts to ensure chemical stability and user safety.

References

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Sources

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